

Application Notes and Protocols for DFHO in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DFHO (3,5-difluoro-4-hydroxybenzylidene imidazolinone-2-oxime) is a cell-permeable, non-fluorescent dye that becomes highly fluorescent upon binding to specific RNA aptamers, such as Corn or Squash. This "light-up" system provides a powerful tool for real-time imaging and quantification of genetically encoded RNA tags in living cells. **DFHO**'s low background fluorescence and minimal cytotoxicity make it an excellent candidate for various cell culture-based assays, particularly for studying RNA transcription, localization, and dynamics.[1][2]

This document provides detailed application notes and protocols for the effective use of **DFHO** in cell culture experiments, with a focus on its primary application in RNA imaging.

Mechanism of Action

DFHO is structurally similar to the chromophore found in red fluorescent protein (RFP).[2][3] In its unbound state in aqueous solution, **DFHO** is non-fluorescent. However, when it binds to a specific RNA aptamer, such as the Corn aptamer, it undergoes a conformational change that results in a highly fluorescent state.[2] The Corn aptamer binds to **DFHO** with a high affinity (Kd of approximately 70 nM), leading to a significant increase in fluorescence with excitation and emission maxima around 505 nm and 545 nm, respectively.[1] This mechanism allows for the specific visualization of the RNA aptamer, which can be genetically fused to a target RNA molecule.

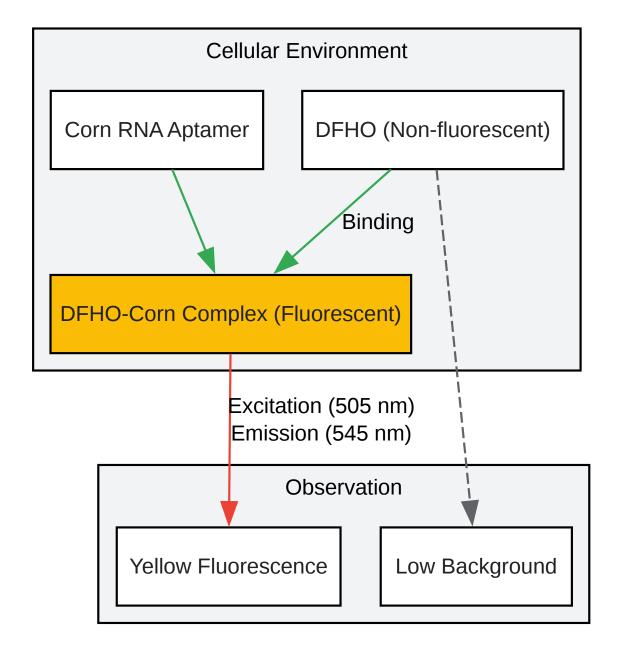




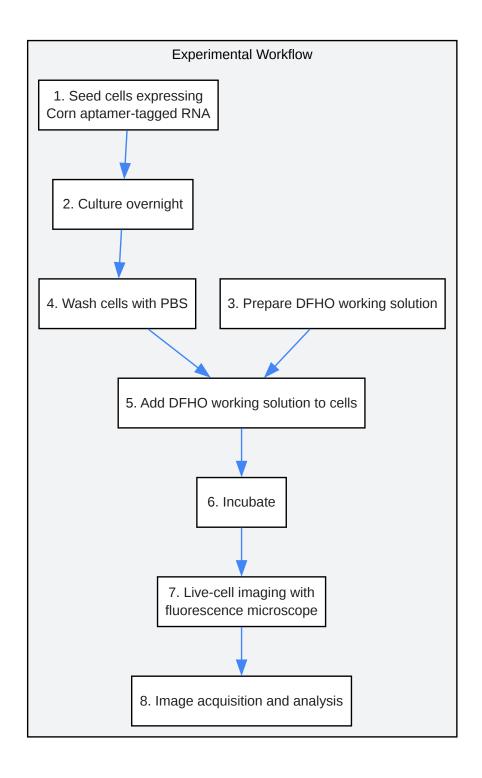


Below is a diagram illustrating the fluorescence activation of **DFHO** upon binding to the Corn RNA aptamer.









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